

Proper Disposal Procedures for PP2 (formerly referred to as PPZ2)

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Compound of Interest

Compound Name: PPZ2

Cat. No.: B1677980

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Disposal of the Src Family Tyrosine Kinase Inhibitor PP2.

This document provides essential safety and logistical information for the proper disposal of PP2 (CAS 172889-27-9), a potent Src family tyrosine kinase inhibitor. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. It is important to note that the name "**PPZ2**" appears to be a typographical error, and the information herein pertains to PP2, a common laboratory chemical.

Compound Information

PP2 is a potent, reversible, and ATP-competitive inhibitor of the Src family of protein tyrosine kinases.^{[1][2][3]} It is widely used in cell signaling research.^[4]

Identifier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance	Solubility	Storage Temperature
PP2	172889-27-9	C ₁₅ H ₁₆ ClN ₅	301.77	Off-white to white solid ^{[5][6]}	Soluble in DMSO (e.g., 20 mg/mL or 25 mg/mL) ^{[6][7]}	-20°C ^{[5][6][7]}

Safety and Handling Precautions

Before beginning any disposal procedures, ensure that all recommended safety precautions are in place.

- **Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^[6]
- **Ventilation:** Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.^[6]
- **Handling:** Avoid generating dust.^[6] Wash hands thoroughly after handling.^[6]

Hazard Information: PP2 is classified as toxic if swallowed (H301).^[6]^[8] In case of ingestion, immediately call a poison center or doctor.^[6]

Step-by-Step Disposal Procedure

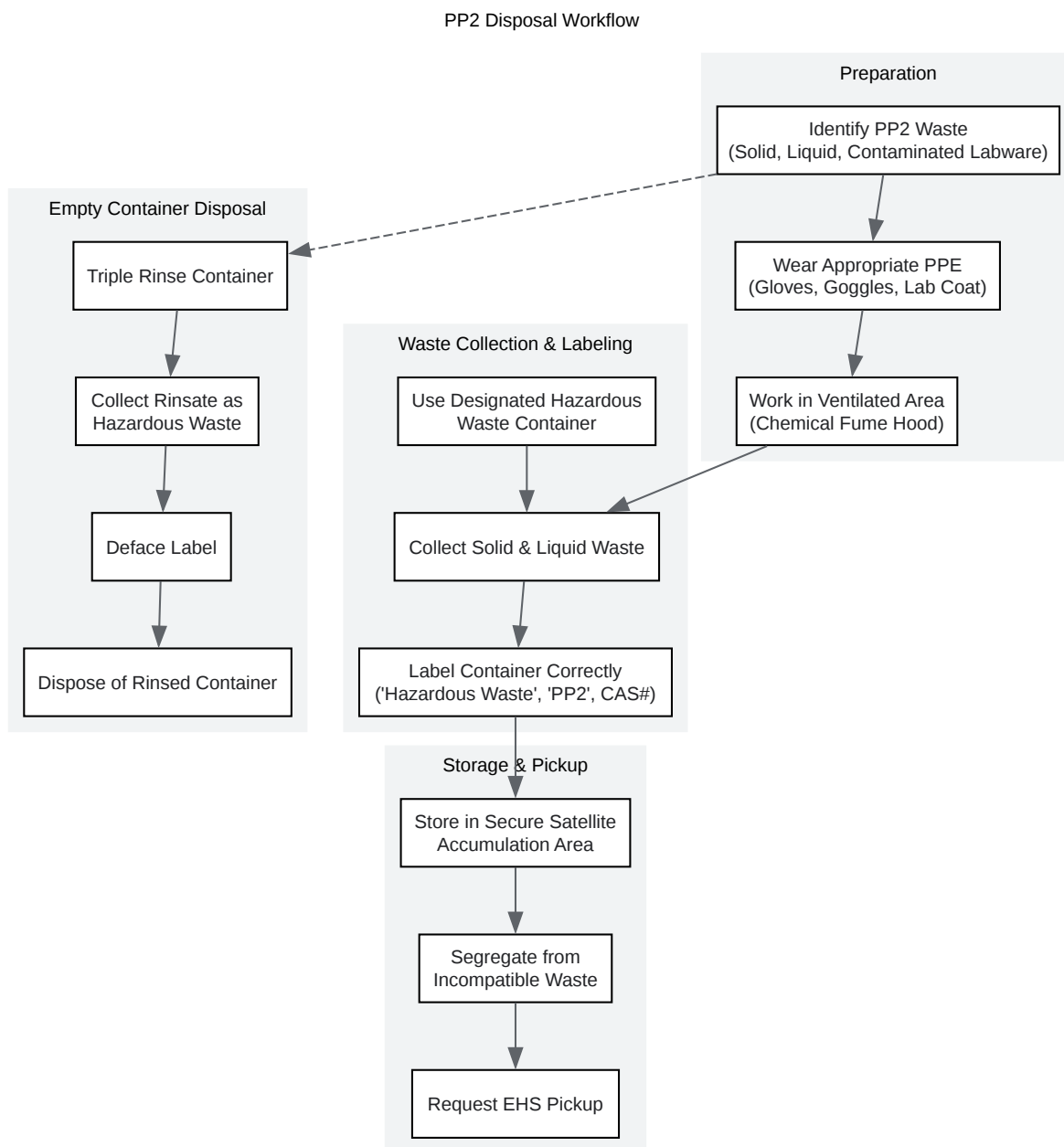
The disposal of PP2 and materials contaminated with it must be managed as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in the regular trash.

- **Waste Collection:**
 - Collect all waste containing PP2, including the pure compound, contaminated solutions, and disposable labware (e.g., pipette tips, tubes), in a designated hazardous waste container.
 - The container must be made of a compatible material, be in good condition, and have a secure, leak-proof lid.
- **Container Labeling:**
 - Clearly label the hazardous waste container with a "Hazardous Waste" label as required by your institution's Environmental Health and Safety (EHS) office.

- The label must include the full chemical name ("PP2"), the CAS number (172889-27-9), and the quantity of waste. Do not use abbreviations.
- Waste Storage:
 - Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
 - Ensure that the waste is segregated from incompatible materials to prevent any adverse chemical reactions.
- Disposal of Empty Containers:
 - Thoroughly empty the original PP2 container.
 - The first rinse of the container with a suitable solvent (e.g., DMSO, followed by ethanol or another solvent) must be collected and disposed of as hazardous waste. For highly toxic chemicals, it is best practice to collect the first three rinses.
 - After rinsing and air-drying, deface or remove the original label from the container before disposing of it as solid waste or in accordance with your institution's guidelines for rinsed chemical containers.
- Request for Pickup:
 - Once the waste container is full, or in accordance with your institution's policies, submit a waste collection request to your EHS office. Do not allow hazardous waste to accumulate in the laboratory for extended periods.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of PP2.



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Caption: Workflow for the safe disposal of PP2.

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References

- 1. PP2 - CAS 172889-27-9 - Calbiochem | 529573 [merckmillipore.com]
- 2. caymanchem.com [caymanchem.com]
- 3. PP2 [sigmaaldrich.com]
- 4. medkoo.com [medkoo.com]
- 5. adipogen.com [adipogen.com]
- 6. PP2 | CAS 172889-27-9 | Src kinase inhibitor | StressMarq Biosciences Inc. [stressmarq.com]
- 7. Enzo Life Sciences PP2 (5mg). CAS: 172889-27-9, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 8. PP2 price, buy PP2 - chemicalbook [chemicalbook.com]
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